

# Personal protective equipment for handling 4-(Cyanoacetyl)morpholine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Cyanoacetyl)morpholine

Cat. No.: B079948

[Get Quote](#)

## Essential Safety and Handling Guide for 4-(Cyanoacetyl)morpholine

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **4-(Cyanoacetyl)morpholine**, a powdered organic compound. Following these procedural steps will minimize risk and ensure proper disposal.

### Chemical and Physical Properties

Property	Value
Molecular Formula	C7H10N2O2
Molecular Weight	154.17 g/mol <a href="#">[1]</a>
Appearance	Cream to pale brown powder <a href="#">[2]</a>
Melting Point	84.0-91.0°C <a href="#">[2]</a>
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation <a href="#">[3][4]</a>

## Immediate Safety Precautions

Hazard Identification: **4-(Cyanoacetyl)morpholine** is classified as a hazardous substance. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.[3][4]

#### First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[3][5]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. [3] Contaminated clothing should be removed and washed before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[3]
- If Inhaled: Remove the person to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]

## Operational Plan for Handling

A designated area for handling cyanide-containing compounds should be established.[6] All work with **4-(Cyanoacetyl)morpholine** must be performed within a certified chemical fume hood to prevent inhalation of dust.[7] It is recommended to not work alone when handling this compound.[7]

Personal Protective Equipment (PPE): The minimum required PPE when handling **4-(Cyanoacetyl)morpholine** includes:

- Lab Coat: A standard lab coat should be worn and buttoned to cover as much skin as possible.[8]
- Gloves: Chemical-resistant gloves are mandatory. Double gloving is recommended for enhanced protection.[6][7]
- Eye Protection: Safety glasses are the minimum requirement.[6][7] Where there is a potential for splashing or dust generation, safety goggles and a face shield should be used.[6][7]
- Respiratory Protection: While working in a fume hood should be sufficient for handling small quantities, a respirator with a particle filter may be necessary for larger quantities or in

situations where ventilation is inadequate.[\[3\]](#)

#### Weighing and Transfer:

- All weighing and transferring of **4-(Cyanoacetyl)morpholine** powder should be conducted within a chemical fume hood to minimize the risk of inhalation.[\[6\]](#)
- Use appropriate tools to handle the powder and avoid creating dust clouds.

## Disposal Plan

#### Waste Collection:

- All waste containing **4-(Cyanoacetyl)morpholine**, including contaminated gloves, paper towels, and empty containers, must be treated as hazardous waste.[\[6\]](#)[\[9\]](#)
- Solid and liquid wastes must be stored in separate, dedicated, and clearly labeled hazardous waste containers.[\[6\]](#) Cyanide-containing wastes should be segregated from other waste streams.[\[9\]](#)[\[10\]](#)

#### Decontamination:

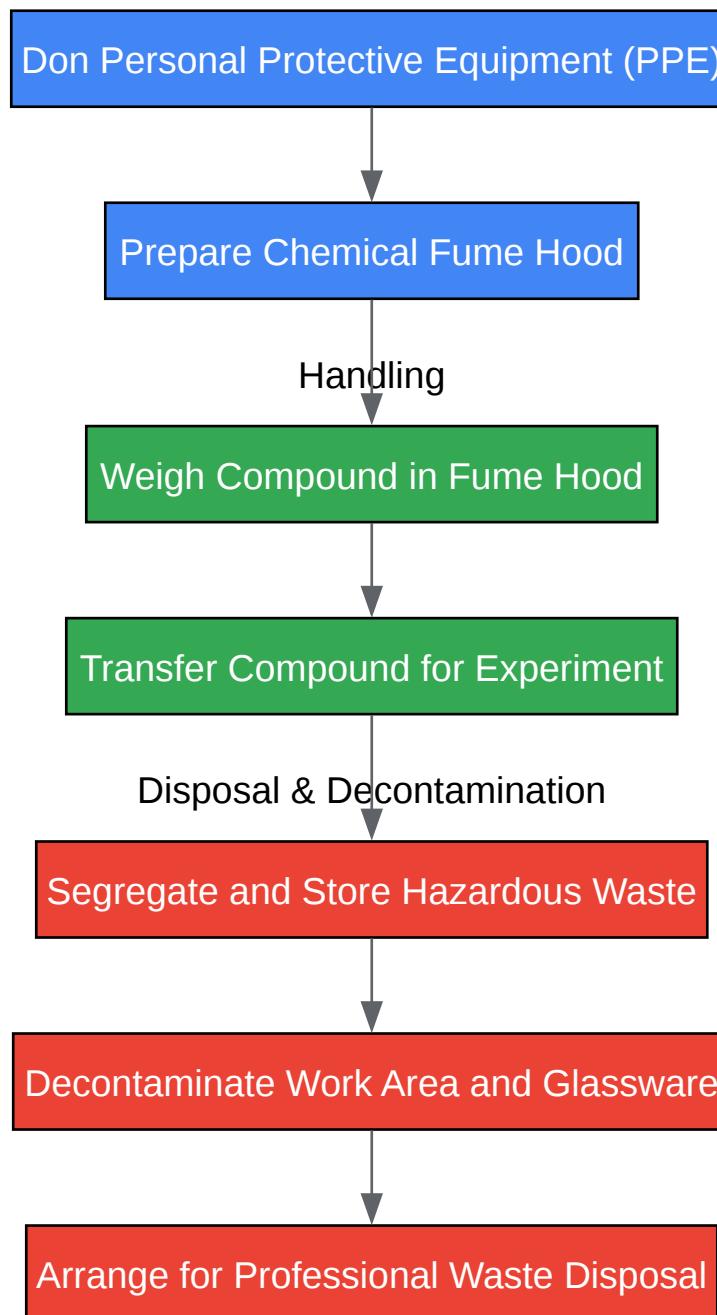
- To decontaminate surfaces, utensils, and glassware, first use a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution. All cleaning activities should be performed within the fume hood.[\[6\]](#)

#### Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[\[3\]](#) Contact your institution's Environmental Health & Safety (EH&S) department for specific procedures on waste pickup and disposal.[\[6\]](#)[\[9\]](#)

#### Workflow for Handling **4-(Cyanoacetyl)morpholine**

## Preparation

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the safe handling and disposal of **4-(Cyanoacetyl)morpholine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-(Cyanoacetyl)morpholine | C7H10N2O2 | CID 229279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Cyanoacetyl)morpholine, 98% 1 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://www.thermofisher.com) [thermofisher.com]
- 3. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 4. 4-(Cyanoacetyl)morpholine, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com](https://www.fishersci.com)
- 5. [redox.com](https://www.redox.com) [redox.com]
- 6. Information on Cyanide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 7. [uthsc.edu](https://www.uthsc.edu) [uthsc.edu]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. [research.columbia.edu](https://research.columbia.edu) [research.columbia.edu]
- 10. [jst.chem.yale.edu](https://jst.chem.yale.edu) [jst.chem.yale.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Cyanoacetyl)morpholine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079948#personal-protective-equipment-for-handling-4-cyanoacetyl-morpholine>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)